

# trimethyl borate as a crosslinking agent in hydraulic fracturing fluids

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## Compound of Interest

Compound Name: Methylborate

Cat. No.: B8532934

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## Application Notes: Trimethyl Borate in Hydraulic Fracturing Fluids

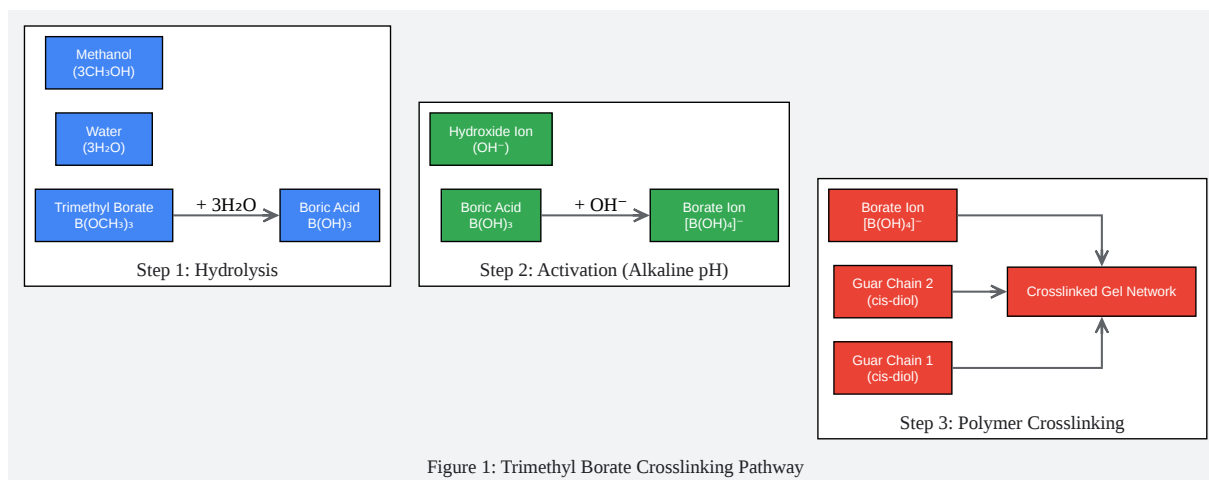
### Introduction

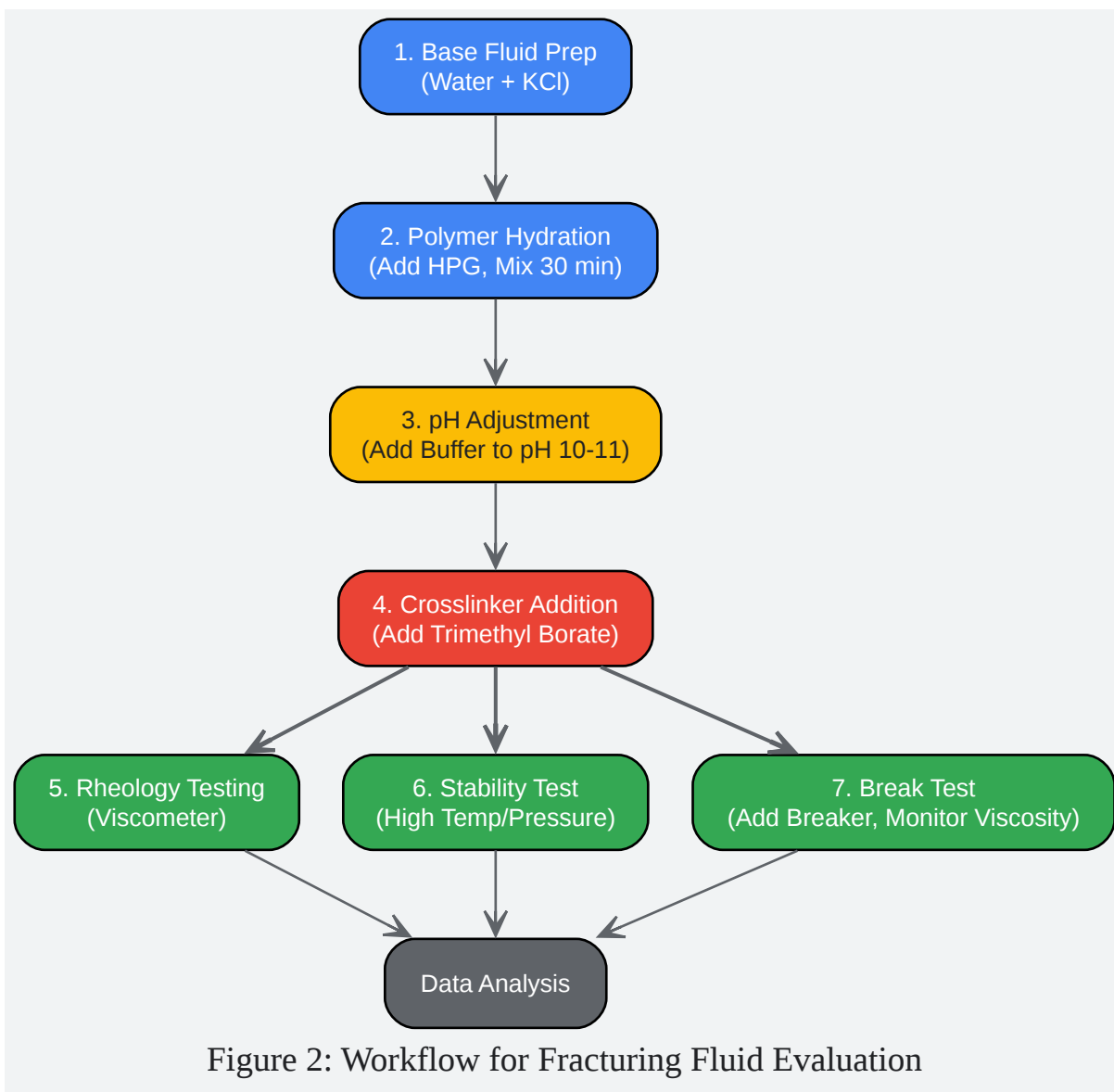
Hydraulic fracturing is a critical well stimulation technique used to enhance the recovery of hydrocarbons from low-permeability reservoirs. The process involves injecting a high-pressure fluid into a wellbore to create fractures in the rock formation. To be effective, this fluid must possess sufficient viscosity to create wide fractures and to transport proppant (sand or ceramic particles) into these fractures to hold them open.[1][2][3] This viscosity is typically achieved by crosslinking water-soluble polymers, most commonly guar gum and its derivatives like hydroxypropyl guar (HPG).[1][4] Borate-based crosslinkers are widely used due to their cost-effectiveness, ability to reheal after shearing, and favorable environmental profile.[5][6][7] Trimethyl borate,  $B(OCH_3)_3$ , serves as an efficient source of borate for this crosslinking process.

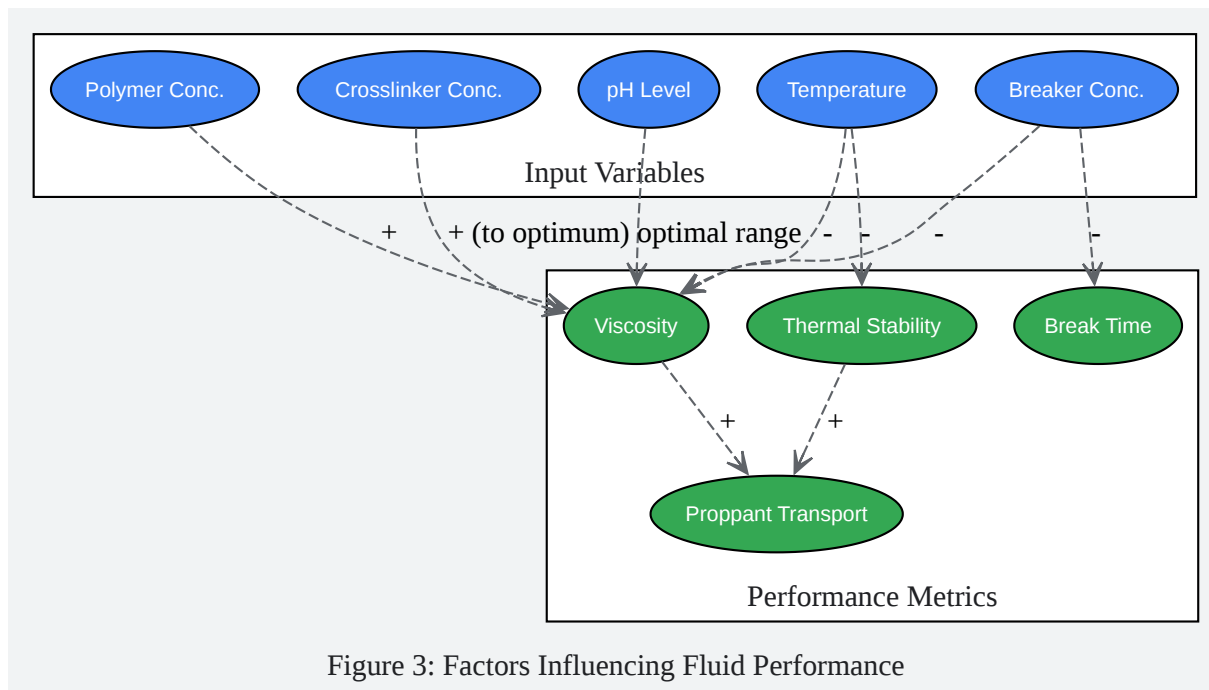
### Mechanism of Action

Trimethyl borate itself is not the direct crosslinking agent. It is a borate ester that, upon contact with water in the fracturing fluid, hydrolyzes to form boric acid ( $B(OH)_3$ ) and methanol.[8][9] The boric acid then equilibrates in the alkaline fluid (typically pH 9-12) to form the tetrahedral borate anion,  $[B(OH)_4]^-$ . [10][11][12] This borate ion is the active species that crosslinks the polymer chains.

The crosslinking occurs through the formation of reversible ester bonds between the borate ion and the cis-hydroxyl groups on the mannose units of the guar polymer backbone.<sup>[11][13][14]</sup> Specifically, one borate ion can react with hydroxyl groups on two different polymer chains, creating a "di-diol" complex.<sup>[15]</sup> This forms a three-dimensional, viscoelastic gel network, dramatically increasing the fluid's viscosity and proppant-carrying capacity.<sup>[5][10]</sup> The reversible nature of these crosslinks allows the fluid to "reheal" if it is subjected to high shear forces during pumping, a distinct advantage over irreversible crosslinkers like those based on transition metals (e.g., zirconium, titanium).<sup>[1][16]</sup>







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